Fumasol Disinfection Protocols: A Technical Support Resource

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Compound of Interest

Compound Name:	*Fumasol*
CAS No.:	*34490-93-2*
Cat. No.:	*B13817227*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the effective use of **Fumasol** (active ingredient: hypochlorous acid, HOCl) for disinfection. Here you will find troubleshooting advice, frequently asked questions, detailed experimental protocols, and quantitative efficacy data to support your research and development activities.

Frequently Asked Questions (FAQs)

Q1: What is **Fumasol** and what is its active ingredient?

Fumasol is a high-level disinfectant and sanitizer. Its active ingredient is hypochlorous acid (HOCl), a weak acid that is a potent oxidizing agent effective against a broad spectrum of pathogens, including bacteria, viruses, and fungi.[1][2]

Q2: What is the mechanism of action of **Fumasol** (hypochlorous acid)?

Fumasol works by disrupting the cellular structures of microorganisms. The neutral charge of the hypochlorous acid molecule allows it to easily penetrate the cell walls of pathogens.[3]

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Once inside, it acts as a strong oxidizing agent, damaging proteins, lipids, and nucleic acids, which leads to the rapid inactivation and death of the microbe.[4][5][6]

Q3: Is **Fumasol** safe to use in a laboratory setting?

Yes, **Fumasol** is considered safe for use in laboratory settings when handled according to the manufacturer's instructions. Hypochlorous acid is non-toxic and non-irritating to the skin.[5] It is also environmentally friendly as it degrades into saltwater.[7] However, as with any disinfectant, appropriate personal protective equipment (PPE) should be worn.

Q4: How should I store **Fumasol** to ensure its stability and efficacy?

Fumasol's stability is influenced by several factors. To maintain its potency, it should be stored in a cool, dark place, away from direct sunlight and UV light.[8][9] The optimal storage temperature is between 4°C and 25°C.[8] It is also crucial to keep the container tightly sealed to prevent exposure to air, which can lead to degradation.[4] **Fumasol** should be stored in opaque, coated glass or high-quality plastic containers; contact with metals like iron, copper, or brass can cause it to break down.[8][10]

Q5: What is the optimal pH for **Fumasol**'s disinfecting activity?

Hypochlorous acid is most stable and effective in a slightly acidic to neutral pH range, typically between 5 and 7.[3][7] In this range, the un-dissociated form of hypochlorous acid predominates, which is more effective at penetrating and killing microorganisms.[11]

Troubleshooting Guide

This guide addresses common issues that may arise during the use of **Fumasol** for disinfection.

Problem: Reduced or no disinfectant efficacy.

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Possible Cause	Solution
Improper Storage: Exposure to light, high temperatures, or air has caused the hypochlorous acid to degrade.[8][9]	Store Fumasol in a cool, dark place in a tightly sealed, opaque container. Do not exceed the recommended storage temperature of 25°C.[8]
Incorrect pH: The pH of the solution is outside the optimal range of 5-7, reducing the concentration of the more effective un-dissociated hypochlorous acid.[3][11]	Check the pH of your Fumasol solution. If it is outside the optimal range, it may have degraded. Ensure your water source for dilution is not excessively alkaline or acidic.
Presence of Organic Matter: The surfaces to be disinfected were not pre-cleaned, and the organic load is neutralizing the hypochlorous acid.[12]	Always pre-clean surfaces with a compatible cleaning agent to remove dirt, grime, and organic material before applying Fumasol.
Incorrect Dilution: The Fumasol solution was diluted beyond its effective concentration.	Follow the manufacturer's instructions for proper dilution to achieve the desired parts per million (ppm) for the target application.
Expired Product: The Fumasol solution has passed its expiration date and lost its potency.	Check the expiration date on the container and discard any expired product.

Problem: Inconsistent disinfection results.

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Possible Cause	Solution
Insufficient Contact Time: The disinfectant is not left on the surface long enough to kill the target microorganisms.	Ensure the treated surface remains wet with Fumasol for the entire recommended contact time for the specific pathogen you are targeting. [11]
Uneven Application: The disinfectant is not applied uniformly, leaving some areas untreated.	When spraying or fogging, ensure complete and even coverage of all surfaces. For manual application, use a systematic approach to ensure all areas are treated.
Material Incompatibility: The surface material is reacting with or absorbing the Fumasol, reducing its effectiveness.	While hypochlorous acid is compatible with many materials, it's advisable to test on a small, inconspicuous area first, especially with sensitive equipment. FKM (Viton®) is a recommended material for seals and O-rings. [13]

Quantitative Efficacy Data

The following tables summarize the effective concentrations and contact times of hypochlorous acid against common laboratory contaminants. Efficacy is typically measured as a log reduction in the microbial population. A 3-log reduction (99.9%) is generally considered effective for surface disinfectants.[14]

Table 1: Antibacterial Efficacy of Hypochlorous Acid

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Microorganism	Concentration (ppm)	Contact Time	Log Reduction
Escherichia coli	<5	Seconds	>2 (99%)[15]
Staphylococcus aureus	200	1 minute	>5 (99.999%)[16]
Pseudomonas aeruginosa	200	5 minutes	>5 (99.999%)[16]
Pseudomonas aeruginosa	40	10 minutes	Significant reduction[10]

Table 2: Antiviral Efficacy of Hypochlorous Acid

Microorganism	Concentration (ppm)	Contact Time	Log Reduction
Influenza Virus (H7N1)	100-200	10 seconds	Undetectable levels[12]
Influenza Virus (H1N1)	100	30 seconds	Complete destruction[17]
Norovirus	200	1 minute	>3 (99.9%)[18][19]
Norovirus	20	10 minutes	>3 (99.9%)[18][19]
Coronavirus (surrogate)	200	<1 minute	Inactivation[20]

Table 3: Antifungal Efficacy of Hypochlorous Acid

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Microorganism	Concentration (ppm)	Contact Time	Log Reduction
Candida albicans	50-200	1 minute	Complete inhibition[21]
Aspergillus species	100 (0.01%)	1 minute	>4 (99.99%)

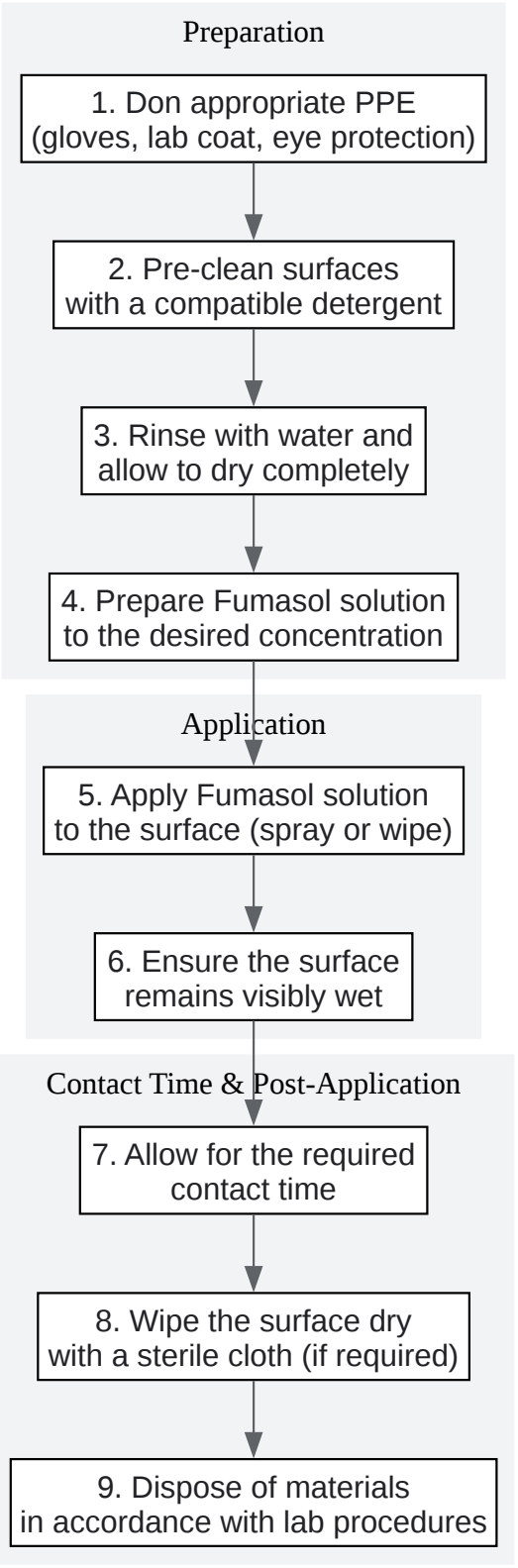
Experimental Protocols

The following are detailed methodologies for key experiments to validate the efficacy of **Fumasol** in your laboratory.

Protocol 1: Standard Surface Disinfection Protocol

This protocol outlines the steps for effective surface disinfection using **Fumasol**.

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Caption: Standard workflow for surface disinfection using **Fumasol**.

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Protocol 2: Efficacy Testing of **Fumasol** on a Hard, Non-Porous Surface

This protocol is adapted from standard methods such as AOAC 955.14, 955.15, and 964.02 for evaluating the efficacy of a disinfectant on a hard surface.[3][22]

Materials:

- **Fumasol** solution at the desired concentration
- Sterile test surfaces (e.g., stainless steel coupons)
- Culture of the test microorganism (e.g., Staphylococcus aureus ATCC 6538)
- Sterile neutralizing broth
- Standard microbiological growth media (e.g., Tryptic Soy Agar)
- Sterile pipettes, swabs, and other laboratory equipment

Procedure:

- Preparation of Test Surfaces:
  - Clean and sterilize the test surfaces (coupons).
  - Inoculate each coupon with a standardized culture of the test microorganism.
  - Allow the coupons to dry under sterile conditions.
- Application of **Fumasol**:
  - Immerse the inoculated, dried coupons in the **Fumasol** solution for the specified contact time.
  - Simultaneously, immerse control coupons in a sterile saline solution.
- Neutralization and Recovery:

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- After the contact time, transfer the coupons to a sterile neutralizing broth to inactivate the **Fumasol**.
- Vortex or sonicate to recover any surviving microorganisms.

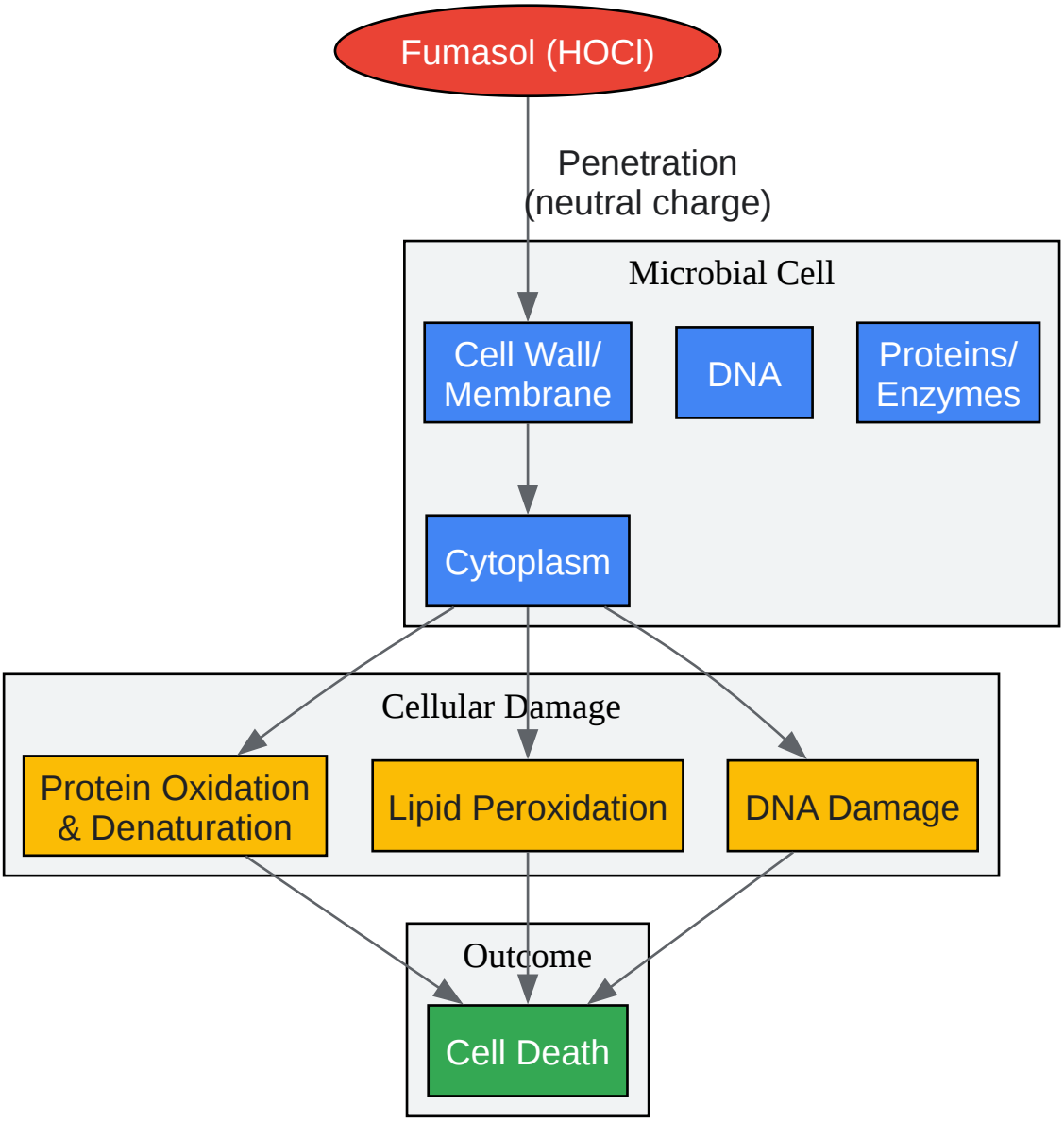
- Enumeration:
  - Perform serial dilutions of the neutralizing broth.
  - Plate the dilutions onto appropriate growth media.
  - Incubate the plates under optimal conditions for the test microorganism.
- Data Analysis:
  - Count the number of colony-forming units (CFUs) on the plates from both the **Fumasol**-treated and control coupons.
  - Calculate the log reduction in the microbial population. A passing result typically requires a minimum of a 3-log reduction for bacteria.[14]

Mandatory Visualizations

Fumasol (Hypochlorous Acid) Mechanism of Action

This diagram illustrates the key steps in the antimicrobial action of hypochlorous acid.

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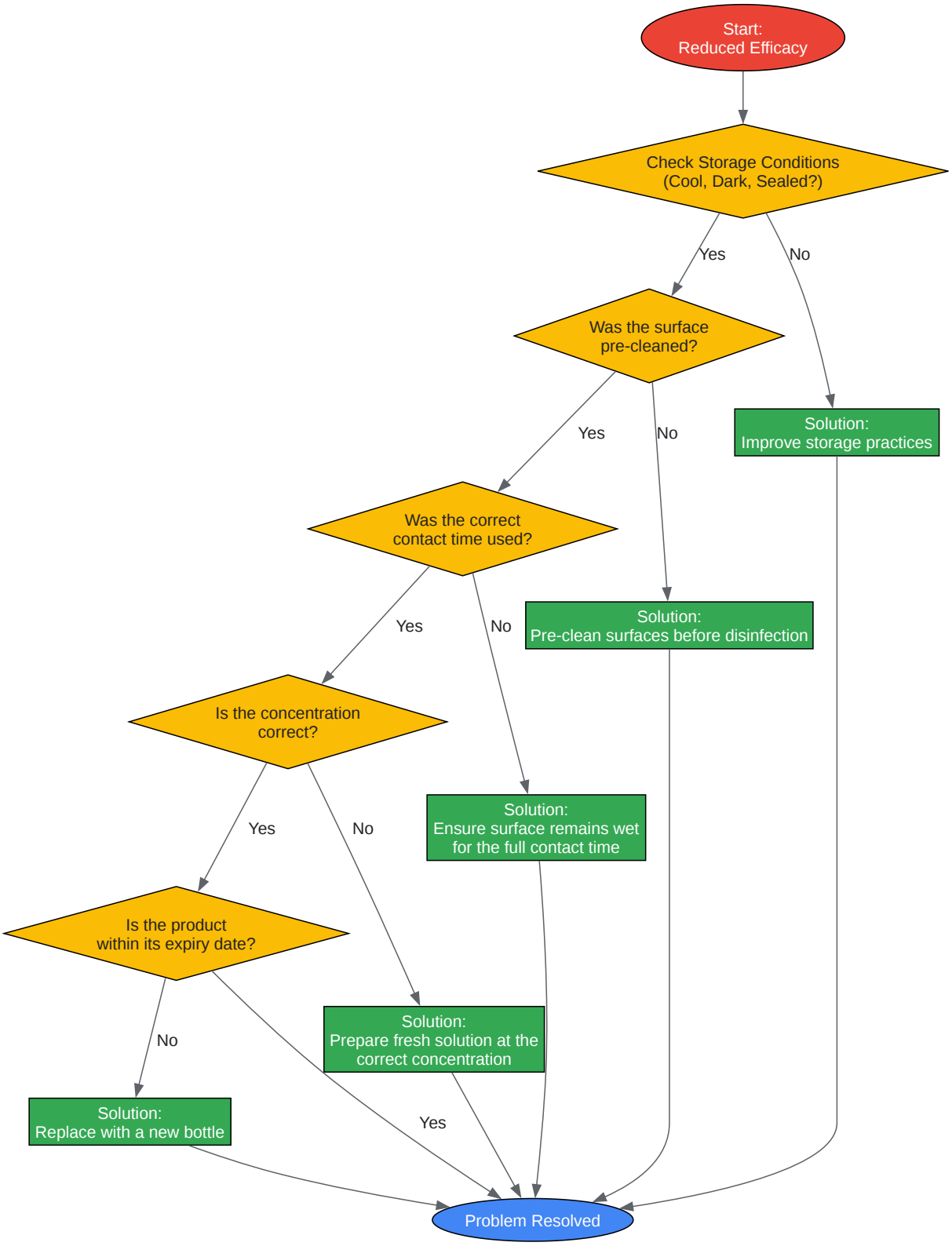
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Caption: Mechanism of action of **Fumasol** (hypochlorous acid) on a microbial cell.

Troubleshooting Flowchart for **Fumasol** Disinfection Issues

This flowchart provides a logical sequence for troubleshooting common problems with **Fumasol** disinfection.

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Caption: Troubleshooting flowchart for **Fumasol** disinfection efficacy issues.

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